

3,4,4-Trimethylhexan-1-ol molecular weight and formula

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Compound of Interest

Compound Name: 3,4,4-Trimethylhexan-1-ol

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An In-depth Technical Guide to 3,4,4-Trimethylhexan-1-ol

This technical guide provides a detailed analysis of the molecular formula and molecular weight of **3,4,4-trimethylhexan-1-ol**, intended for researchers, scientists, and professionals in drug development.

Core Molecular Data

The fundamental quantitative data for **3,4,4-trimethylhexan-1-ol** is summarized below.

Property	Value
Molecular Formula	C ₉ H ₂₀ O
Molecular Weight	144.25 g/mol
IUPAC Name	3,4,4-Trimethylhexan-1-ol

Determination of Molecular Formula

The molecular formula is derived directly from the IUPAC name, which defines the molecule's structure.

- **Base Chain:** The "hexan-1-ol" component indicates a six-carbon alkane chain (hexane) where a hydroxyl (-OH) group replaces a hydrogen atom on the first carbon.

- **Substituents:** The "3,4,4-trimethyl" prefix specifies the attachment of three methyl ($-\text{CH}_3$) groups: one on the third carbon and two on the fourth carbon of the hexane chain.
- **Atom Count:**
 - **Carbon (C):** 6 carbons from the hexane chain + 3 carbons from the methyl groups = 9 carbons.
 - **Oxygen (O):** 1 oxygen from the hydroxyl group.
 - **Hydrogen (H):** A nonane molecule (C_9H_{20}) has 20 hydrogen atoms. The presence of the hydroxyl group maintains this count, resulting in 20 hydrogen atoms.

This systematic breakdown confirms the molecular formula as $\text{C}_9\text{H}_{20}\text{O}$.

Calculation of Molecular Weight

The molecular weight is calculated by summing the atomic masses of all constituent atoms in the molecular formula. The average atomic masses for the elements are:

- Carbon (C): 12.011 u^{[1][2][3]}
- Hydrogen (H): 1.008 u^{[1][4]}
- Oxygen (O): 15.999 u^{[1][5][6]}

The calculation is as follows:

$$(9 \times 12.011 \text{ u}) + (20 \times 1.008 \text{ u}) + (1 \times 15.999 \text{ u}) = 108.099 \text{ u} + 20.160 \text{ u} + 15.999 \text{ u} = 144.258 \text{ u}$$

This value is typically expressed in grams per mole (g/mol) for molar mass. The calculated molecular weight is consistent with that of its isomers, such as 4,4,5-trimethylhexan-1-ol.^[7]

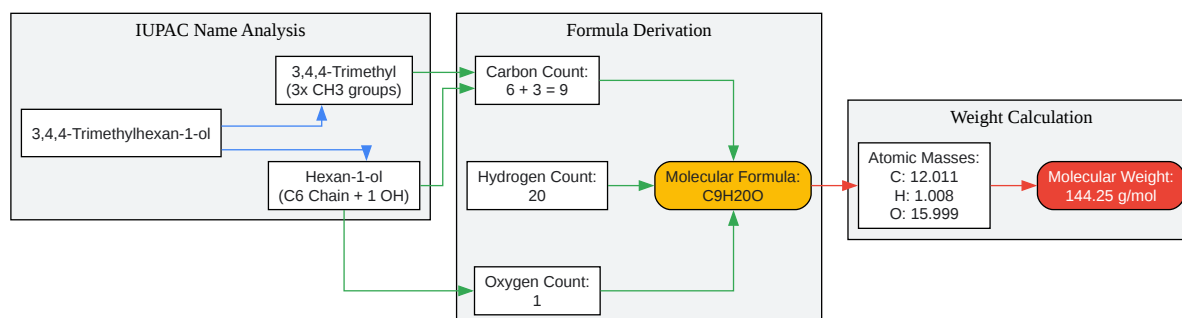
Experimental Protocols

Detailed, peer-reviewed experimental protocols for the specific synthesis or analysis of **3,4,4-trimethylhexan-1-ol** are not readily available in public chemical literature. However, a general

synthetic approach for such a primary alcohol would typically involve the reduction of a corresponding carboxylic acid or ester, such as ethyl 3,4,4-trimethylhexanoate, using a strong reducing agent like Lithium Aluminum Hydride (LiAlH_4) in an appropriate solvent like diethyl ether or tetrahydrofuran (THF).

Logical Workflow for Molecular Property Determination

The following diagram illustrates the logical workflow from the chemical name to the final molecular weight calculation.



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Caption: Workflow from IUPAC name to molecular weight.

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